

Application Notes and Protocols for High-Purity Diglycolic Acid-d4

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Compound of Interest

Compound Name: Diglycolic acid-d4

Cat. No.: B15088418

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the procurement and utilization of high-purity **Diglycolic acid-d4**. It is intended for researchers, scientists, and professionals in drug development and toxicology who require a reliable internal standard for the quantitative analysis of Diglycolic acid (DGA).

Introduction to Diglycolic Acid and its Deuterated Analog

Diglycolic acid (DGA) is a dicarboxylic acid that is the primary toxic metabolite of diethylene glycol (DEG), a compound implicated in several mass poisonings worldwide.^{[1][2]} The toxicity of DEG is primarily attributed to the nephrotoxic effects of DGA.^{[1][2][3]} Therefore, accurate quantification of DGA in biological matrices is crucial for toxicological studies, clinical diagnostics, and risk assessment.

Diglycolic acid-d4 is the deuterated form of DGA, where four hydrogen atoms have been replaced with deuterium. This stable isotope-labeled compound is an ideal internal standard for quantitative analysis by mass spectrometry (MS)-based methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its chemical and physical properties are nearly identical to the unlabeled DGA, but it has a distinct mass, allowing for precise and accurate quantification by correcting for variations in sample preparation and instrument response.

Purchasing High-Purity Diglycolic Acid-d4

Several chemical suppliers offer high-purity **Diglycolic acid-d4**. When purchasing, it is essential to consider the chemical purity and isotopic enrichment to ensure the accuracy of quantitative assays.

Supplier	Product Name	CAS Number	Typical Chemical Purity	Typical Isotopic Enrichment (atom % D)
Sigma-Aldrich	Diglycolic-2,2,2',2'-d4 acid	1032504-39-4	≥98% (CP)	98 atom % D
BOC Sciences	Diglycolic acid-[d4]	1032504-39-4	Inquire for details	Inquire for details
MedchemExpress	Diglycolic acid-d4	1032504-39-4	Inquire for details	Inquire for details
CDN Isotopes	Diglycolic-2,2,2',2'-d4 Acid	1032504-39-4	Inquire for details	98 atom % D
LGC Standards	Diglycolic-2,2,2',2'-d4 Acid	1032504-39-4	Inquire for details	Inquire for details

Application: Internal Standard for DGA Quantification by LC-MS/MS

The primary application of high-purity **Diglycolic acid-d4** is as an internal standard (IS) in the quantitative analysis of DGA in biological samples. The following protocol provides a general framework for the analysis of DGA in urine.

Experimental Protocol: Quantification of DGA in Urine

This protocol outlines the steps for sample preparation and analysis using LC-MS/MS.

3.1.1. Materials and Reagents

- Diglycolic acid (analytical standard)
- **Diglycolic acid-d4** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Urine samples
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system with an electrospray ionization (ESI) source

3.1.2. Preparation of Standard and Internal Standard Stock Solutions

- Diglycolic Acid Stock Solution (1 mg/mL): Accurately weigh 10 mg of Diglycolic acid and dissolve it in 10 mL of ultrapure water.
- **Diglycolic Acid-d4** Internal Standard Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Diglycolic acid-d4** and dissolve it in 1 mL of methanol.

Store stock solutions at -20°C.

3.1.3. Preparation of Calibration Standards and Quality Control Samples

- Prepare a series of working standard solutions by serially diluting the Diglycolic acid stock solution with ultrapure water to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Prepare a working internal standard solution by diluting the **Diglycolic acid-d4** stock solution with 50% methanol/water to a final concentration of 100 ng/mL.

- Prepare calibration standards by spiking blank urine with the appropriate amount of each working standard solution.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

3.1.4. Sample Preparation (Protein Precipitation)

- Thaw urine samples, calibration standards, and QC samples on ice.
- To 100 μ L of each sample in a microcentrifuge tube, add 20 μ L of the working internal standard solution (100 ng/mL **Diglycolic acid-d4**).
- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μ L of the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid).
- Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

3.1.5. LC-MS/MS Analysis

The following are suggested starting parameters. Optimization will be required for specific instrumentation.

Parameter	Recommended Condition
LC Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	5% B to 95% B over 5 minutes, hold for 2 minutes, then re-equilibrate
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C
Ionization Mode	Negative Electrospray Ionization (ESI-)
MRM Transitions	Diglycolic acid: Precursor > Product (e.g., m/z 133 > 89) Diglycolic acid-d4: Precursor > Product (e.g., m/z 137 > 92)
Collision Energy	Optimize for specific instrument
Dwell Time	100 ms

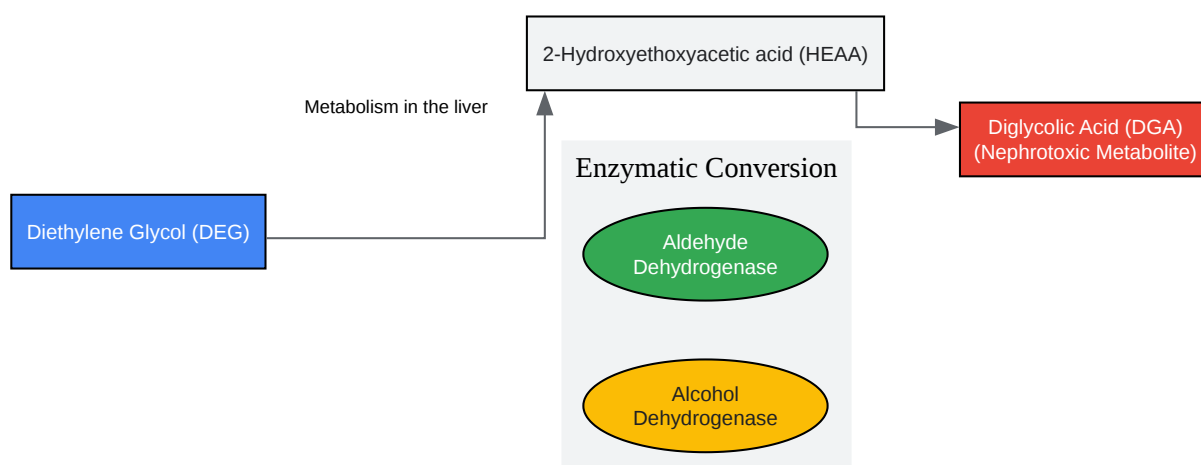
3.1.6. Data Analysis

- Integrate the peak areas for both Diglycolic acid and **Diglycolic acid-d4** for each sample, standard, and QC.
- Calculate the ratio of the peak area of Diglycolic acid to the peak area of **Diglycolic acid-d4**.
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
- Determine the concentration of Diglycolic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Diethylene Glycol (DEG) Metabolic Pathway

The following diagram illustrates the metabolic conversion of Diethylene Glycol to its toxic metabolite, Diglycolic Acid.

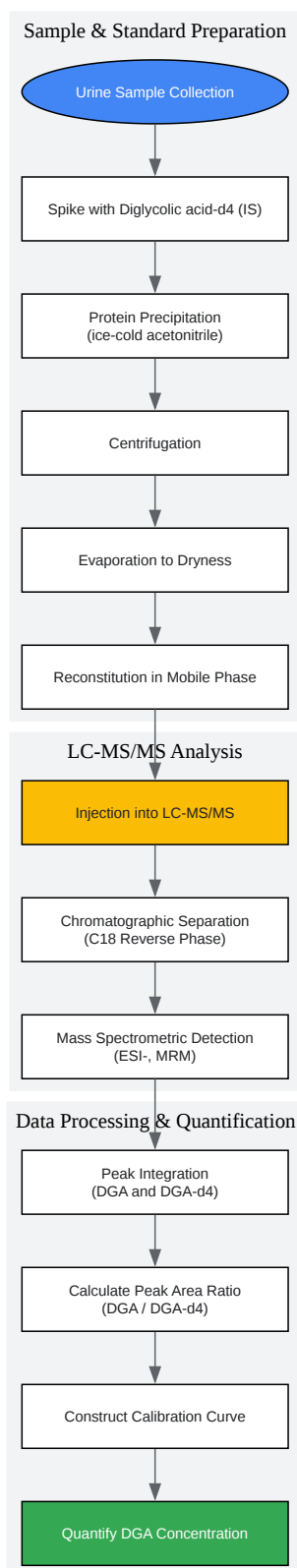


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Caption: Metabolic pathway of Diethylene Glycol to Diglycolic Acid.

Experimental Workflow for DGA Quantification

This diagram outlines the major steps in the quantification of Diglycolic Acid using a deuterated internal standard.



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Caption: Workflow for quantifying Diglycolic Acid (DGA).

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References

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- 3. Diglycolic acid is the nephrotoxic metabolite in diethylene glycol poisoning inducing necrosis in human proximal tubule cells in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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